managing off-target effects of (S)-GS-621763 in experiments

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Compound of Interest

Compound Name: *(S)-GS-621763*

Cat. No.: *B8150239*

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Technical Support Center: (S)-GS-621763

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing potential off-target effects of **(S)-GS-621763** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **(S)-GS-621763** and what is its primary mechanism of action?

A1: **(S)-GS-621763** is an orally bioavailable prodrug of the nucleoside analog GS-441524.[1][2][3][4] GS-441524 is the parent nucleoside of remdesivir. The primary mechanism of action of **(S)-GS-621763** is the inhibition of viral RNA-dependent RNA polymerase (RdRp), making it a direct-acting antiviral agent against various RNA viruses, including coronaviruses like SARS-CoV-2.[3][4]

Q2: How is **(S)-GS-621763** activated to its therapeutic form?

A2: **(S)-GS-621763** is a prodrug that is metabolized to GS-441524, which is then taken up by cells and undergoes intracellular phosphorylation by host cell kinases to form the active

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nucleoside triphosphate (NTP) metabolite. This active metabolite is what inhibits the viral RdRp.

Q3: What are the potential off-target effects of **(S)-GS-621763**?

A3: As a nucleoside analog, the primary concern for off-target effects is the potential for interaction with host cellular polymerases, particularly mitochondrial DNA polymerase γ (POLG) and mitochondrial RNA polymerase (POLRMT). Inhibition of these polymerases can lead to mitochondrial dysfunction. Another potential off-target effect could be the inhibition of host cellular kinases.

Q4: Is there evidence of mitochondrial toxicity with **(S)-GS-621763** or related compounds?

A4: Studies on remdesivir, which shares the same active metabolite as **(S)-GS-621763**, have investigated mitochondrial toxicity. Some studies suggest a low potential for mitochondrial toxicity at therapeutic concentrations, while others have shown that remdesivir can be a weak inhibitor of human mitochondrial RNA polymerase.[5][6] Evidence suggests that any potential mitochondrial toxicity may be cell-type dependent, with cardiomyocytes showing some sensitivity.

Q5: How can I assess the potential for off-target effects in my experiments?

A5: Several in vitro assays can be employed to evaluate the off-target effects of **(S)-GS-621763**. These include:

- Mitochondrial DNA (mtDNA) Quantification: To assess if the compound affects mitochondrial DNA replication.[5][7][8][9]
- Mitochondrial Respiration Assays: Using techniques like Seahorse XF analysis to measure oxygen consumption rate (OCR) and evaluate mitochondrial function.[10][11][12][13][14]
- Host Polymerase Inhibition Assays: To directly measure the inhibitory activity of the active triphosphate metabolite against purified human DNA and RNA polymerases.[15][16][17][18][19][20]
- Kinase Profiling: Screening the compound against a panel of human kinases to identify any off-target kinase inhibition.

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- Cytotoxicity Assays: To determine the concentration at which the compound becomes toxic to different cell lines.

Troubleshooting Guides

Problem 1: Observed cytotoxicity in cell-based assays at concentrations close to the effective antiviral concentration.

- Possible Cause: This could be due to off-target effects, such as mitochondrial toxicity.
- Troubleshooting Steps:
  - Perform a dose-response curve for cytotoxicity: Determine the CC50 (50% cytotoxic concentration) in parallel with the EC50 (50% effective concentration) to calculate the selectivity index (SI = CC50/EC50). A low SI may indicate off-target toxicity.
  - Assess mitochondrial function: Conduct experiments to measure mitochondrial respiration (e.g., Seahorse XF assay) and mtDNA content at various concentrations of **(S)-GS-621763**.
  - Include control compounds: Use a known mitochondrial toxicant (e.g., chloramphenicol) as a positive control and an inactive nucleoside analog as a negative control.[10]
  - Use a different cell line: Off-target effects can be cell-type specific. Test the compound in a different cell line to see if the cytotoxicity is consistent.

Problem 2: Inconsistent results in antiviral potency assays.

- Possible Cause: Variability in the metabolic activation of **(S)-GS-621763** to its active triphosphate form.
- Troubleshooting Steps:
  - Ensure consistent cell passage number and health: Cellular metabolism can change with passage number and culture conditions.
  - Verify the activity of host kinases: The phosphorylation of GS-441524 is dependent on host cell kinases. Ensure that the cell line used has adequate kinase activity.

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- Use the active metabolite directly: In biochemical assays (e.g., polymerase inhibition assays), use the synthesized triphosphate form of GS-441524 to bypass the need for metabolic activation.

Quantitative Data Summary

Table 1: In Vitro Antiviral Activity of **(S)-GS-621763** and Related Compounds

Compound	Virus	Cell Line	EC50 (μM)	Reference
(S)-GS-621763	SARS-CoV-2 (nLUC)	A549-hACE2	2.8	[21]
(S)-GS-621763	SARS-CoV-2 (Fluc)	NHBE	0.125	[22]
Remdesivir (RDV)	SARS-CoV-2 (nLUC)	A549-hACE2	0.29	[21]
GS-441524	FIPV (Serotype II)	CRFK	~1	[23]

Table 2: Off-Target Activity of Remdesivir Triphosphate (RDV-TP)

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Target	Assay Type	IC50 (μM)	Fold-Selectivity (Viral RdRp / Host Polymerase)	Reference
Human Mitochondrial RNA Polymerase (POLRMT)	Biochemical	>100	>100	[5]
Human DNA Polymerase α	Biochemical	>100	-	[24]
Human DNA Polymerase β	Biochemical	>100	-	[24]
Human DNA Polymerase γ (POLG)	Biochemical	>100	-	[24]
Flaviviral RdRps	Biochemical	0.2 - 2.2	-	[15][16]

Note: Data for direct off-target activity of **(S)-GS-621763** is limited. The data for remdesivir is provided as a surrogate due to the shared active metabolite.

Experimental Protocols

1. Quantification of Mitochondrial DNA (mtDNA) by qPCR

- Objective: To determine if **(S)-GS-621763** treatment affects the amount of mitochondrial DNA, which can indicate inhibition of mitochondrial DNA polymerase.[5][7][8][9]
- Methodology:
  - Cell Treatment: Plate cells (e.g., HepG2, A549) and treat with a range of concentrations of **(S)-GS-621763** and controls (vehicle, positive control like a known POLG inhibitor) for a specified duration (e.g., 24, 48, 72 hours).

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- DNA Extraction: Isolate total DNA from the treated cells using a commercial DNA extraction kit.
- qPCR: Perform quantitative PCR using two sets of primers: one targeting a mitochondrial gene (e.g., MT-ND1) and one targeting a nuclear gene (e.g., B2M) for normalization.
- Data Analysis: Calculate the relative mtDNA copy number using the ΔΔCt method, normalizing the mtDNA amplification to the nuclear DNA amplification. A significant decrease in the mtDNA/nDNA ratio in treated cells compared to vehicle control suggests mitochondrial toxicity.

2. Assessment of Mitochondrial Respiration using Seahorse XF Analyzer

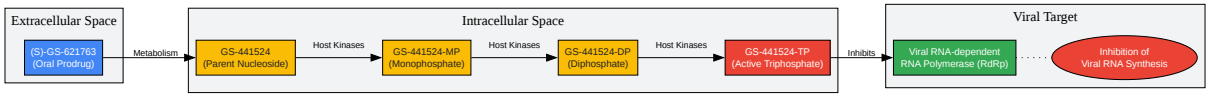
- Objective: To measure the effect of **(S)-GS-621763** on cellular oxygen consumption rate (OCR), a key indicator of mitochondrial function.[10][11][12][13][14]
- Methodology:
  - Cell Culture: Seed cells in a Seahorse XF cell culture microplate and allow them to adhere.
  - Compound Treatment: Treat cells with **(S)-GS-621763** at various concentrations for the desired time.
  - Assay Preparation: On the day of the assay, replace the culture medium with Seahorse XF base medium supplemented with substrates (e.g., glucose, pyruvate, glutamine) and incubate in a non-CO2 incubator.
  - Mito Stress Test: Use the Seahorse XF Cell Mito Stress Test kit, which involves the sequential injection of mitochondrial inhibitors:
    - Oligomycin: Inhibits ATP synthase (Complex V) to measure ATP-linked respiration.
    - FCCP (carbonyl cyanide-4-(trifluoromethoxy)phenylhydrazone): An uncoupling agent that collapses the mitochondrial membrane potential and induces maximal respiration.

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- Rotenone/Antimycin A: Inhibit Complex I and III, respectively, to shut down mitochondrial respiration and measure non-mitochondrial oxygen consumption.

- Data Analysis: Analyze the OCR data to determine key parameters of mitochondrial function, including basal respiration, ATP production, maximal respiration, and spare respiratory capacity. A decrease in these parameters in treated cells indicates mitochondrial dysfunction.

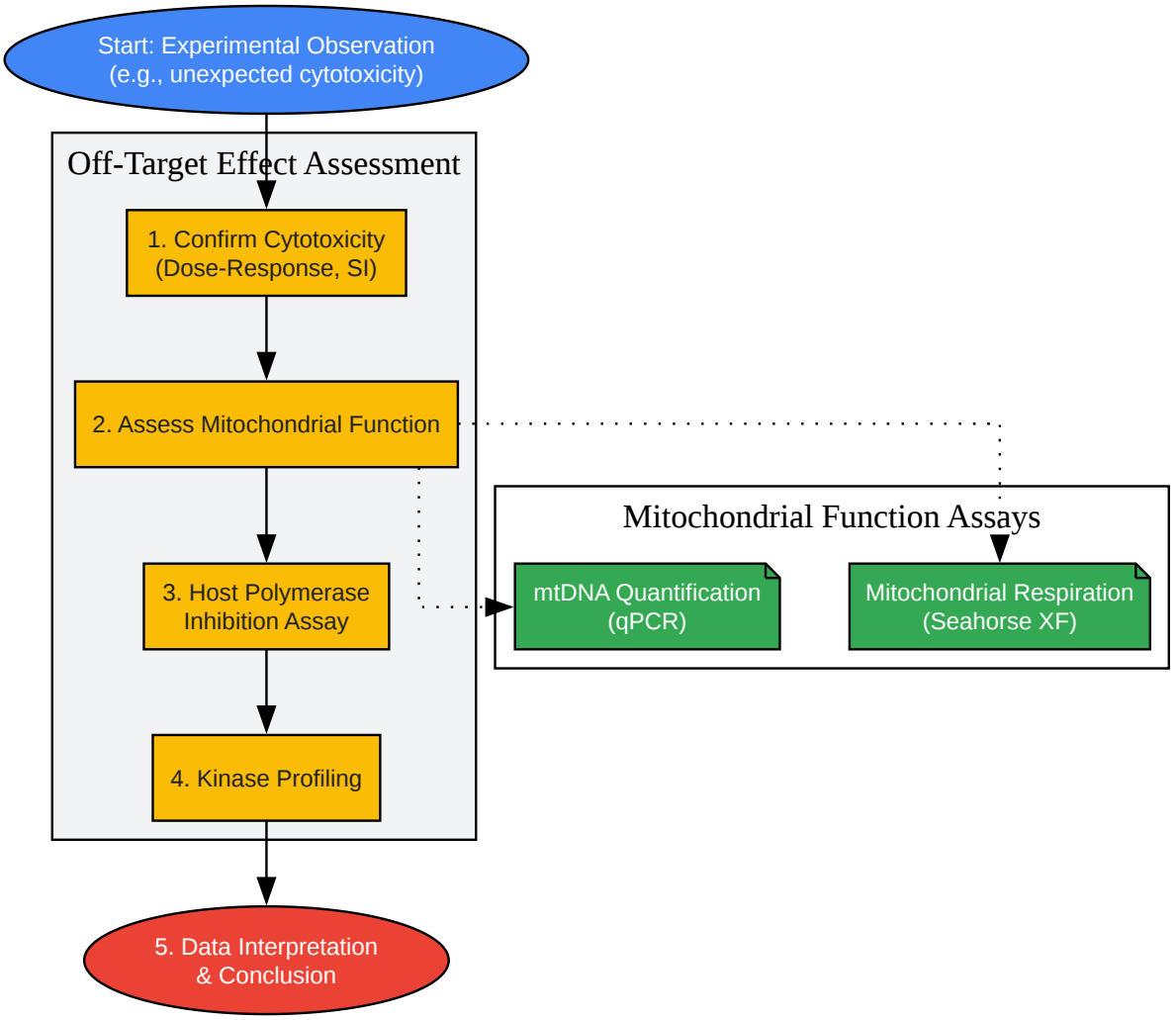
Visualizations



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Caption: Metabolic activation pathway of **(S)-GS-621763**.

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Caption: Workflow for assessing off-target effects.

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